

Technical Support Center: Propenylguaiacol (Isoeugenol) Waste Management

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Compound of Interest

Compound Name: *Propenylguaiacol*

Cat. No.: *B7806495*

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This guide provides best practices for the safe handling and disposal of **Propenylguaiacol** (also known as Isoeugenol) waste for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring personnel safety, regulatory compliance, and environmental protection.

Frequently Asked Questions (FAQs)

Q1: What is **Propenylguaiacol** and what are its primary hazards?

A1: **Propenylguaiacol** is a common synonym for Isoeugenol (CAS No. 97-54-1), a pale yellow, oily liquid with a characteristic clove-like odor.^[1] It is classified as a hazardous substance.^[2] The primary hazards include:

- **Health Hazards:** Harmful if swallowed or in contact with skin. It can cause serious eye irritation, skin irritation, and may cause an allergic skin reaction or respiratory irritation.^[3] The International Agency for Research on Cancer (IARC) has classified Isoeugenol in Group 2B, meaning it is possibly carcinogenic to humans.
- **Environmental Hazards:** Toxic to aquatic life, with long-lasting effects.^{[4][5]}

Q2: What immediate safety precautions should be taken when handling **Propenylguaiacol** waste?

A2: Always handle **Propenylguaiaicol** and its waste in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[2][6] Essential Personal Protective Equipment (PPE) must be worn, including chemical-resistant gloves (e.g., nitrile or neoprene), safety goggles with side-shields, and a lab coat.[2][6]

Q3: What are the general storage requirements for **Propenylguaiaicol** waste?

A3: Store **Propenylguaiaicol** waste in a tightly closed, properly labeled container made of a compatible material (e.g., glass or high-density polyethylene).[6] The storage area should be cool, dry, and well-ventilated, away from heat, open flames, and incompatible materials like strong oxidizing agents.[6][7] All waste containers must be clearly labeled with the words "Hazardous Waste" and a description of the contents.[8]

Q4: Can I dispose of small amounts of **Propenylguaiaicol** waste down the drain?

A4: No. **Propenylguaiaicol** waste must not be disposed of down the drain or in regular trash.[2][6] It is harmful to aquatic life and such disposal is prohibited by regulations like the Resource Conservation and Recovery Act (RCRA).[4][9] All waste must be collected for proper hazardous waste disposal.[3]

Troubleshooting Guides

Issue: A container of **Propenylguaiaicol** waste is leaking.

Solution:

- Evacuate & Ventilate: Immediately evacuate non-essential personnel from the area and ensure the area is well-ventilated.[3][10]
- Don PPE: Wear appropriate PPE, including respiratory protection if ventilation is inadequate, chemical-resistant gloves, and eye protection.[11]
- Contain the Leak: If safe to do so, stop the flow of the material. Place the leaking container into a larger, compatible, and sealable secondary containment vessel.[4][9]
- Clean Up: Absorb the spilled material with an inert absorbent like vermiculite, dry sand, or a commercial chemical sorbent.[4][10]

- **Dispose:** Collect the absorbent material and place it into a suitable, sealed container for hazardous waste disposal.[\[3\]](#) Label the container clearly.
- **Report:** Report the incident to your institution's Environmental Health and Safety (EHS) department.

Issue: I have accidentally spilled a small amount of **Propenylguaiaicol** on the lab bench.

Solution:

- **Alert Personnel:** Inform colleagues in the immediate area.
- **Contain the Spill:** Cover the spill with an inert absorbent material (e.g., Chemizorb®, sand, or vermiculite) to prevent it from spreading.[\[4\]](#)
- **Collect Waste:** Carefully collect the absorbent material using non-sparking tools and place it into a labeled hazardous waste container.[\[7\]](#)
- **Decontaminate:** Clean the affected area thoroughly.
- **Dispose of Materials:** Treat all cleanup materials, including gloves and wipes, as hazardous waste and dispose of them accordingly.[\[12\]](#)

Issue: My **Propenylguaiaicol** waste container is full. What is the next step?

Solution:

- **Finalize Labeling:** Ensure the hazardous waste tag is completely filled out, including the date the container became full.[\[12\]](#)
- **Store Securely:** Seal the container tightly and store it in a designated Satellite Accumulation Area (SAA) or Central Accumulation Area (CAA) as per your facility's protocol.[\[8\]](#) Ensure it is stored away from incompatible chemicals.[\[9\]](#)
- **Request Pickup:** Submit a collection request to your institution's EHS or hazardous waste management department for proper disposal.[\[12\]](#) Do not exceed the storage time limits for hazardous waste, which can be up to 12 months in academic labs under Subpart K regulations.[\[13\]](#)

Data Presentation

Table 1: Physical and Chemical Properties of Isoeugenol

Property	Value	Reference
CAS Number	97-54-1	[1]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][10]
Molecular Weight	164.20 g/mol	[1][10]
Appearance	Pale yellow oily liquid	[1]
Odor	Spice-clove odor	[1]
Boiling Point	133-140 °C (271-284 °F)	[14]
Density	1.08 g/cm ³	[1]
Solubility	Slightly soluble in water	[14]

Table 2: Toxicological Data for Isoeugenol

Metric	Value	Species	Reference
LD50 Oral	1560 mg/kg	Rat	[3][14]
LD50 Oral	1410 mg/kg	Guinea Pig	[14][15]
Skin Irritation	Causes skin irritation	Rabbit	[3]
Skin Sensitization	May cause an allergic skin reaction	Guinea Pig	
Eye Irritation	Causes serious eye irritation	-	[3]

Table 3: Hazard Classifications and Precautionary Statements

Hazard	GHS Code	Precautionary Statement Examples	Reference
Acute Toxicity, Oral	H302	P270: Do not eat, drink or smoke when using this product.	[3]
Acute Toxicity, Dermal	H312	P280: Wear protective gloves/protective clothing.	
Skin Irritation	H315	P264: Wash skin thoroughly after handling.	[3]
Allergic Skin Reaction	H317	P272: Contaminated work clothing must not be allowed out of the workplace.	[3]
Serious Eye Irritation	H319	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3]
Respiratory Irritation	H335	P261: Avoid breathing mist or vapors.	[3]

Experimental Protocols

Protocol 1: Segregation and Collection of **Propenylguaiacol** Waste

Objective: To safely collect and segregate **Propenylguaiacol** waste at the point of generation.

Methodology:

- **Select Container:** Obtain a clean, compatible hazardous waste container with a secure, leak-proof lid.[9]
- **Labeling:** As soon as the first drop of waste is added, affix a hazardous waste label. Write "Hazardous Waste," the full chemical name "Isoeugenol Waste," and list all constituents (e.g., "Isoeugenol, Methanol").[8]
- **Segregation:** Collect aqueous waste containing Isoeugenol separately from organic solvent waste.[2] Do not mix incompatible waste streams.[9]
- **Accumulation:** Keep the container closed at all times except when adding waste. Store the container in a designated Satellite Accumulation Area (SAA) within the laboratory.[8][13]
- **Monitoring:** Do not accumulate more than 55 gallons of hazardous waste in the SAA.[8][12] Arrange for waste pickup before reaching this limit.

Protocol 2: Decontamination of Glassware and Equipment

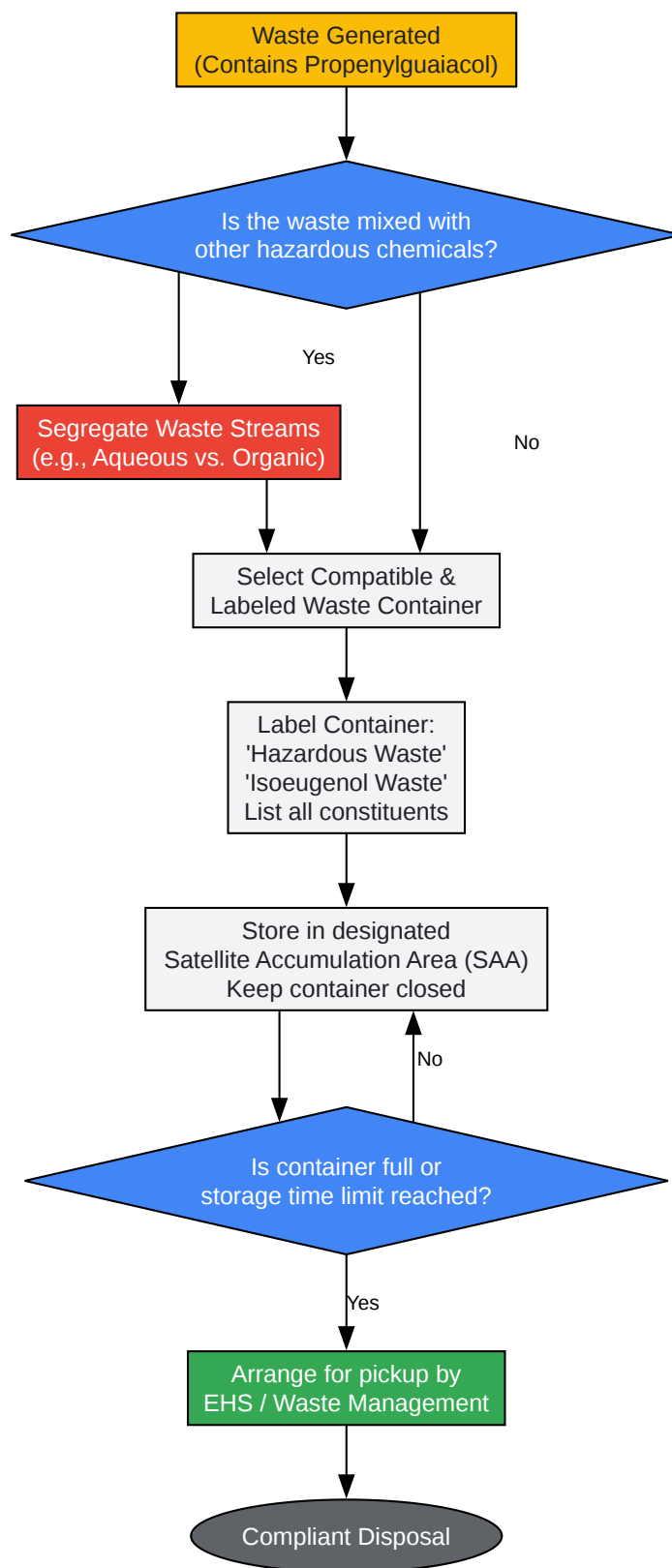
Objective: To safely clean and decontaminate laboratory equipment exposed to **Propenylguaiacol**.

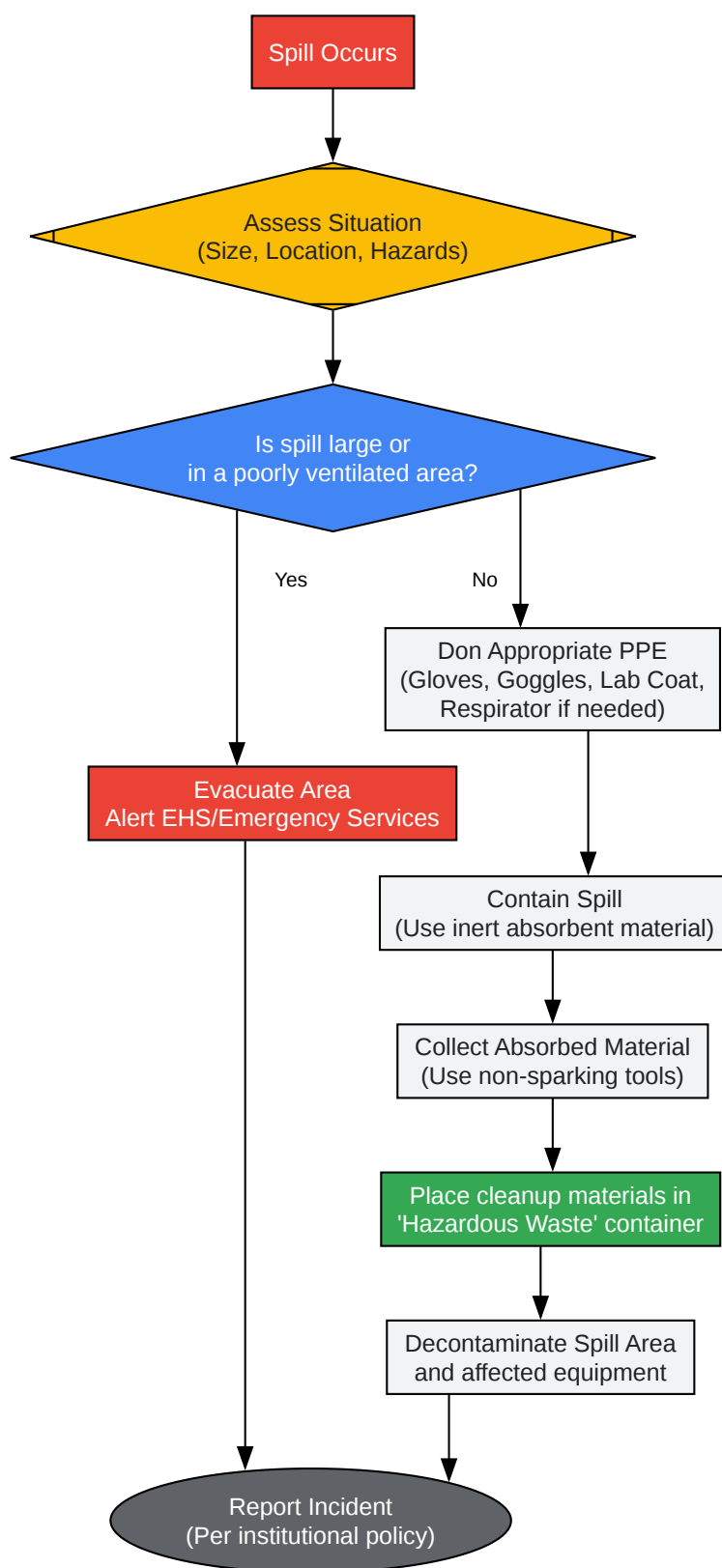
Methodology:

- **Initial Rinse:** Under a fume hood, perform an initial rinse of the contaminated glassware or equipment with a suitable solvent (e.g., ethanol or acetone) to remove the bulk of the Isoeugenol residue.
- **Collect Rinsate:** The first rinsate must be collected and disposed of as hazardous waste in your designated "Isoeugenol Waste" container.[12]
- **Subsequent Rinses:** For containers that held acutely hazardous waste, a triple rinse is required.[12] While Isoeugenol is not typically classified as acutely hazardous, following this best practice ensures thorough decontamination. Collect these subsequent rinses as hazardous waste.
- **Washing:** After rinsing, wash the glassware with soap and water.

- Disposal of Empties: A container that has held Isoeugenol can be disposed of as regular trash only after all waste has been removed, leaving as little residue as possible, and the hazardous labels have been defaced.[\[12\]](#)

Visualizations





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